

A Head-to-Head Guide to Commercial ara-CTP Preparations for Researchers

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Compound of Interest		
Compound Name:	Cytarabine triphosphate trisodium	
Cat. No.:	B12378257	Get Quote

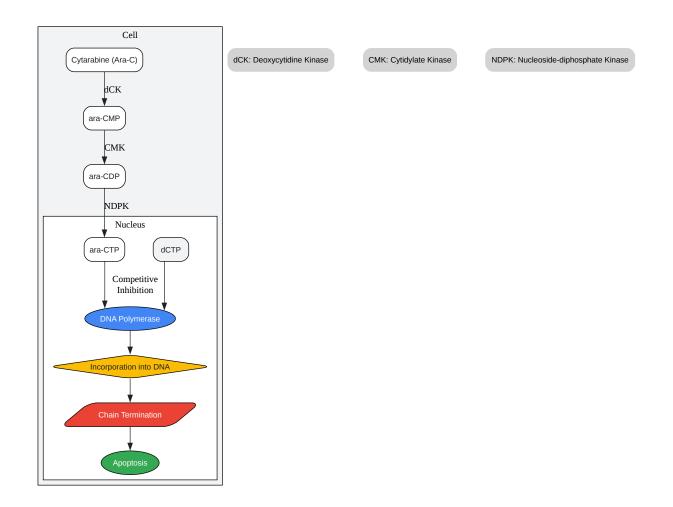
For researchers, scientists, and drug development professionals, the quality and consistency of reagents are paramount to achieving reliable and reproducible experimental outcomes. Cytarabine triphosphate (ara-CTP), the active metabolite of the chemotherapeutic agent cytarabine (Ara-C), is a critical tool in studying DNA replication and repair mechanisms, as well as in the development of novel anticancer therapies. This guide provides a framework for a head-to-head comparison of commercially available ara-CTP preparations, offering detailed experimental protocols and data presentation structures to empower researchers to make informed decisions based on their specific needs.

Introduction to ara-CTP: Mechanism of Action

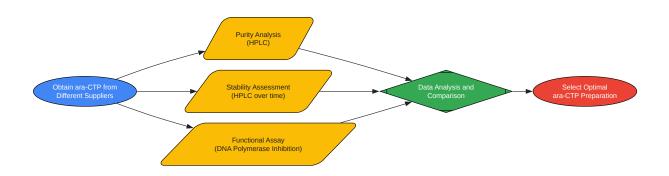
Ara-CTP is a nucleoside analog that exerts its cytotoxic effects primarily through the inhibition of DNA synthesis.[1][2] Once transported into the cell, cytarabine is converted to its active triphosphate form, ara-CTP.[3][4] Ara-CTP then competes with the natural deoxycytidine triphosphate (dCTP) for incorporation into the growing DNA strand by DNA polymerases.[5][6] The presence of an arabinose sugar instead of a deoxyribose sugar in its structure sterically hinders the rotation of the phosphodiester bond, inhibiting the ligation of the next incoming deoxynucleoside triphosphate and ultimately leading to chain termination.[2][7][8] This disruption of DNA replication and repair processes induces cell cycle arrest in the S-phase and triggers apoptosis.[4][9]

Below is a diagram illustrating the metabolic activation of Cytarabine and the mechanism of action of ara-CTP.









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